

ATTO 532 NHS Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ATTO 532 NHS ester

Cat. No.: B12378597

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ATTO 532 NHS ester is a high-performance fluorescent dye belonging to the rhodamine family of dyes.[1][2] It is characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability, making it a versatile tool for a wide range of applications in biological research.[3][4][5] This technical guide provides an in-depth overview of **ATTO 532 NHS ester**, including its physicochemical properties, detailed experimental protocols for labeling biomolecules, and its primary applications.

Core Properties of ATTO 532 NHS Ester

ATTO 532 NHS ester is an amine-reactive derivative of the ATTO 532 fluorophore. The N-hydroxysuccinimidyl (NHS) ester group readily reacts with primary amino groups on proteins, peptides, and amino-modified oligonucleotides to form stable covalent amide bonds.[4][6] This allows for the specific and efficient fluorescent labeling of a wide variety of biomolecules for subsequent detection and analysis. The dye is known for its excellent water solubility.[1][4]

Photophysical and Chemical Data

The key photophysical and chemical properties of **ATTO 532 NHS ester** are summarized in the table below. These properties make it particularly well-suited for excitation with the 532 nm line of a frequency-doubled Nd:YAG laser.[1][4]

Property	Value	Source(s)
Excitation Maximum (λ_{ex})	532 nm	[1] [6] [7]
Emission Maximum (λ_{em})	552 - 553 nm	[1] [6] [7]
Molar Extinction Coefficient (ϵ_{max})	$1.15 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1] [4] [6]
Fluorescence Quantum Yield (η_{fl})	0.90	[1] [4] [7]
Fluorescence Lifetime (τ_{fl})	3.8 - 4.1 ns	[1] [4]
Molecular Weight	~844 g/mol	[7]
Solubility	Soluble in DMSO, DMF, and other polar organic solvents	[4]
Reactivity	Reacts with primary amino groups at pH 8.0 - 9.0	[8]
Storage	Store at -20°C, protected from light and moisture	[4] [9]

Experimental Protocols

The following are detailed protocols for the fluorescent labeling of proteins and oligonucleotides with **ATTO 532 NHS ester**. It is crucial to work under low light conditions when handling the fluorophore and the resulting conjugate to prevent photobleaching.[\[6\]](#)[\[10\]](#)

Protein Labeling Protocol

This protocol is optimized for labeling 1 mg of protein at a concentration of 2-10 mg/mL.[\[1\]](#)[\[6\]](#)

Materials:

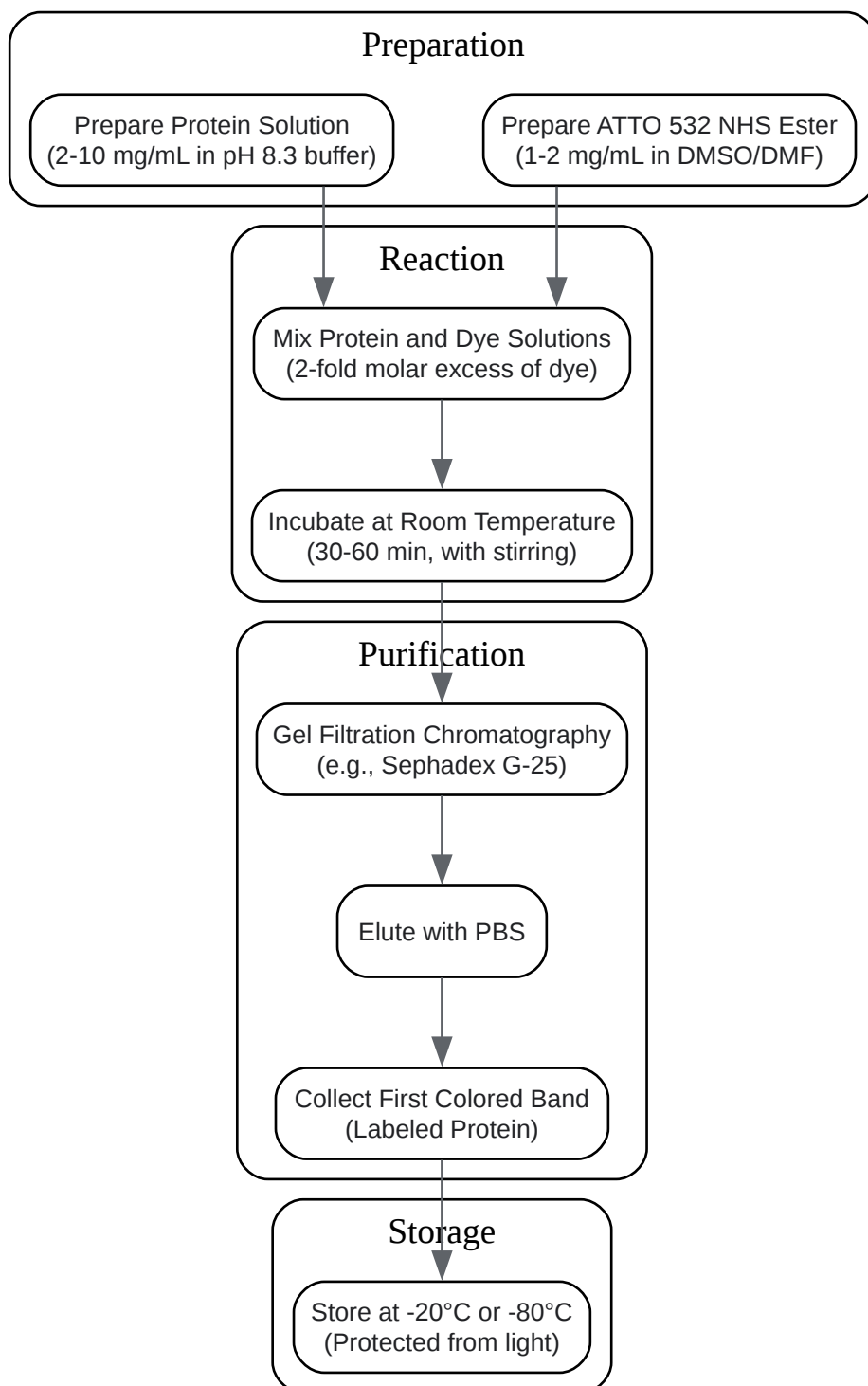
- Protein solution (free of amine-containing buffers like Tris)
- ATTO 532 NHS ester**

- Amine-free, anhydrous DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3[1][8]
- Purification column (e.g., Sephadex G-25)[1][6]
- Elution Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.4[1][9]

Procedure:

- Protein Preparation:
 - Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.[1][6] If the protein is in a buffer containing amines, it must be dialyzed against PBS prior to labeling. [1]
- Dye Preparation:
 - Immediately before use, prepare a 1-2 mg/mL stock solution of **ATTO 532 NHS ester** in anhydrous, amine-free DMSO or DMF.[1][9]
- Conjugation Reaction:
 - While gently stirring, add the appropriate volume of the dye stock solution to the protein solution. A 2-fold molar excess of the dye to the protein is a general starting point.[1]
 - Incubate the reaction mixture at room temperature for 30-60 minutes with continuous stirring.[1][9]
- Purification:
 - Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.[1][6]
 - The first colored band to elute is the fluorescently labeled protein conjugate.[1]
- Storage:

- Store the purified conjugate under the same conditions as the unlabeled protein, protected from light.[1] For long-term storage, it is recommended to add a carrier protein (e.g., 0.1% BSA), aliquot the conjugate, and store at -20°C or -80°C.[9]



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Fig. 1: Workflow for Protein Labeling with **ATTO 532 NHS Ester**.

Oligonucleotide Labeling Protocol

This protocol is suitable for labeling amino-modified oligonucleotides.[\[1\]](#)

Materials:

- Amino-modified oligonucleotide
- **ATTO 532 NHS ester**
- Anhydrous DMF
- 0.2 M carbonate buffer, pH 8-9[\[1\]](#)

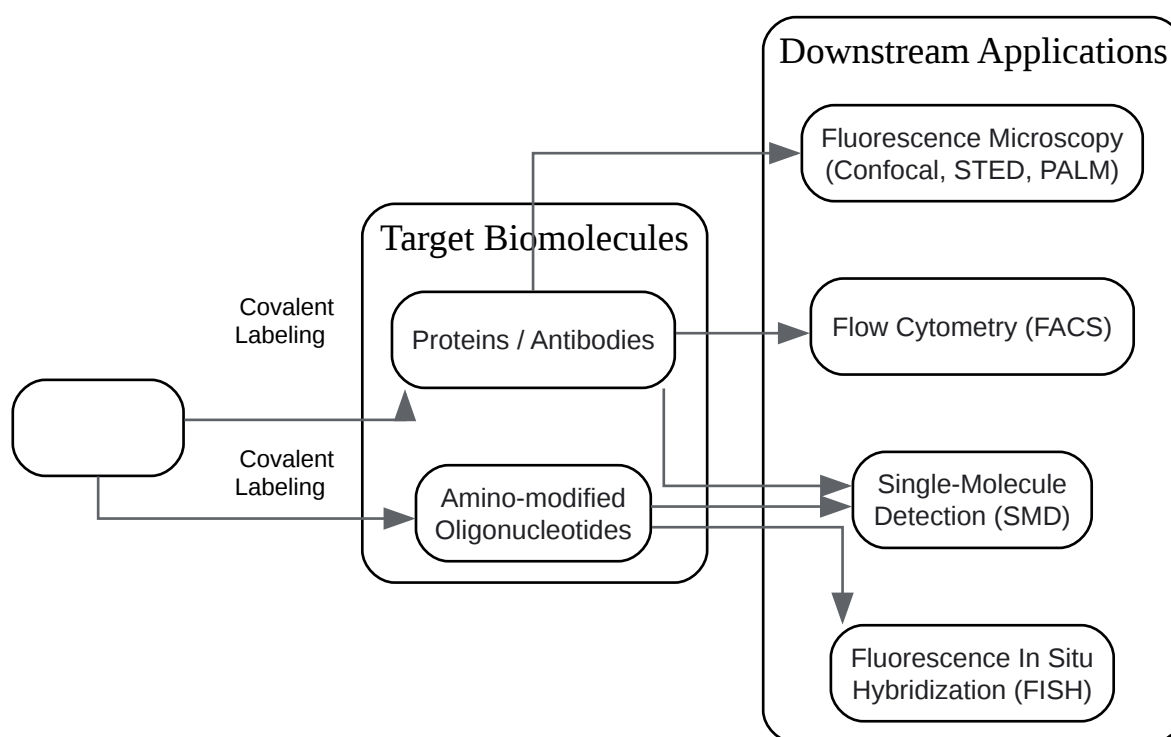
Procedure:

- Oligonucleotide Preparation:
 - Prepare a 0.1 mM solution of the amino-modified oligonucleotide in 0.2 M carbonate buffer (pH 8-9).[\[1\]](#)
- Dye Preparation:
 - Prepare a 5 mg/mL solution of **ATTO 532 NHS ester** in anhydrous DMF.[\[1\]](#)
- Conjugation Reaction:
 - Add approximately 30 µL of the dye solution to 50 µL of the oligonucleotide solution.[\[1\]](#)
 - Incubate the reaction at room temperature for 2 hours with shaking.[\[1\]](#)
- Purification:
 - Purify the labeled oligonucleotide using standard methods such as ethanol precipitation or HPLC.

Applications in Research

The bright fluorescence and high photostability of ATTO 532 make it an excellent choice for a variety of advanced fluorescence-based applications.

- **Fluorescence Microscopy:** ATTO 532-labeled molecules can be used as probes in various microscopy techniques, including confocal microscopy and super-resolution microscopy methods like STED, PALM, and dSTORM.[1][4]
- **Flow Cytometry (FACS):** The strong emission of ATTO 532 allows for the sensitive detection and quantification of labeled cells and particles by flow cytometry.[1][4]
- **Fluorescence In Situ Hybridization (FISH):** Labeled oligonucleotide probes can be used to detect specific DNA or RNA sequences within cells.[1]
- **Single-Molecule Detection (SMD):** The high quantum yield and photostability of ATTO 532 are advantageous for single-molecule studies.[3][4]
- **Immunofluorescence Assays:** Antibodies labeled with **ATTO 532 NHS ester** are commonly used for the detection of specific antigens in cells and tissues.



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Fig. 2: **ATTO 532 NHS Ester** Labeling and Application Workflow.

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